

# Physicochemical Properties of Isopropyl Methyl Sulfide

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## Compound of Interest

Compound Name: *Isopropyl methyl sulfide*

Cat. No.: B074500

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**Isopropyl methyl sulfide**, also known as 2-(methylthio)propane, is a volatile organic compound with a distinct odor. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Data for **Isopropyl Methyl Sulfide**

Property	Value	Source(s)
Molecular Formula	C4H10S	[1][2]
Molecular Weight	90.18 g/mol	[1][2][3]
Boiling Point	82-83 °C at 760 mmHg	[1][3][4]
85 °C	[5]	
Density	0.828 g/cm <sup>3</sup>	[1]
Flash Point	-14.5 °C to -15 °C	[4][5]
Melting Point	-101.48 °C	[3][6]
Vapor Pressure	87.4 mmHg at 25 °C	[1][2][4]
CAS Number	1551-21-9	[1][2][4][5]

## Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile and flammable compound like **isopropyl methyl sulfide**, accurate determination requires specific experimental techniques. Two common methods are detailed below.

## Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes.

Protocol:

- Sample Preparation: A small volume (approximately 0.5 mL) of **isopropyl methyl sulfide** is placed into a small test tube or a Durham tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the sample tube with the open end down.
- Apparatus Setup: The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil), making sure the rubber band used for attachment is above the oil level.
- Heating: The side arm of the Thiele tube is gently heated with a micro-burner or a hot air gun. This design ensures uniform heating of the oil bath.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube as the trapped air expands and the sample begins to vaporize. Heating is continued until a steady and rapid stream of bubbles is observed.
- Boiling Point Reading: The heat source is then removed. As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.<sup>[7][8]</sup> This process should be repeated to ensure accuracy.

## Boiling Point Determination by Distillation

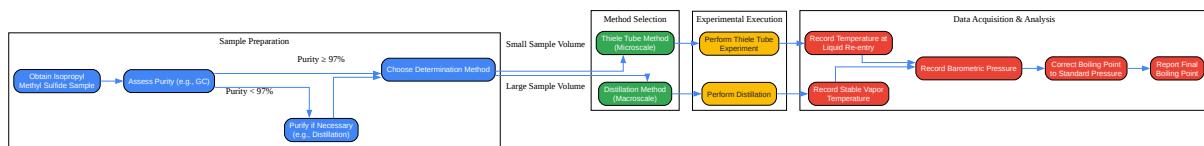
This method is suitable when a larger volume of the substance is available and can also serve as a purification step.

**Protocol:**

- Apparatus Setup: A simple distillation apparatus is assembled using a round-bottom flask, a distillation head with a condenser, a thermometer, and a receiving flask.
- Sample and Boiling Chips: The round-bottom flask is charged with a sample of **isopropyl methyl sulfide** (at least 5 mL) and a few boiling chips to ensure smooth boiling.
- Heating: The flask is heated using a heating mantle.
- Temperature Reading: The thermometer bulb should be positioned so that its top is level with the side arm of the distillation head leading to the condenser. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- Data Collection: The temperature is recorded when the liquid is boiling steadily and a consistent temperature is observed on the thermometer. This stable temperature is the boiling point. The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.

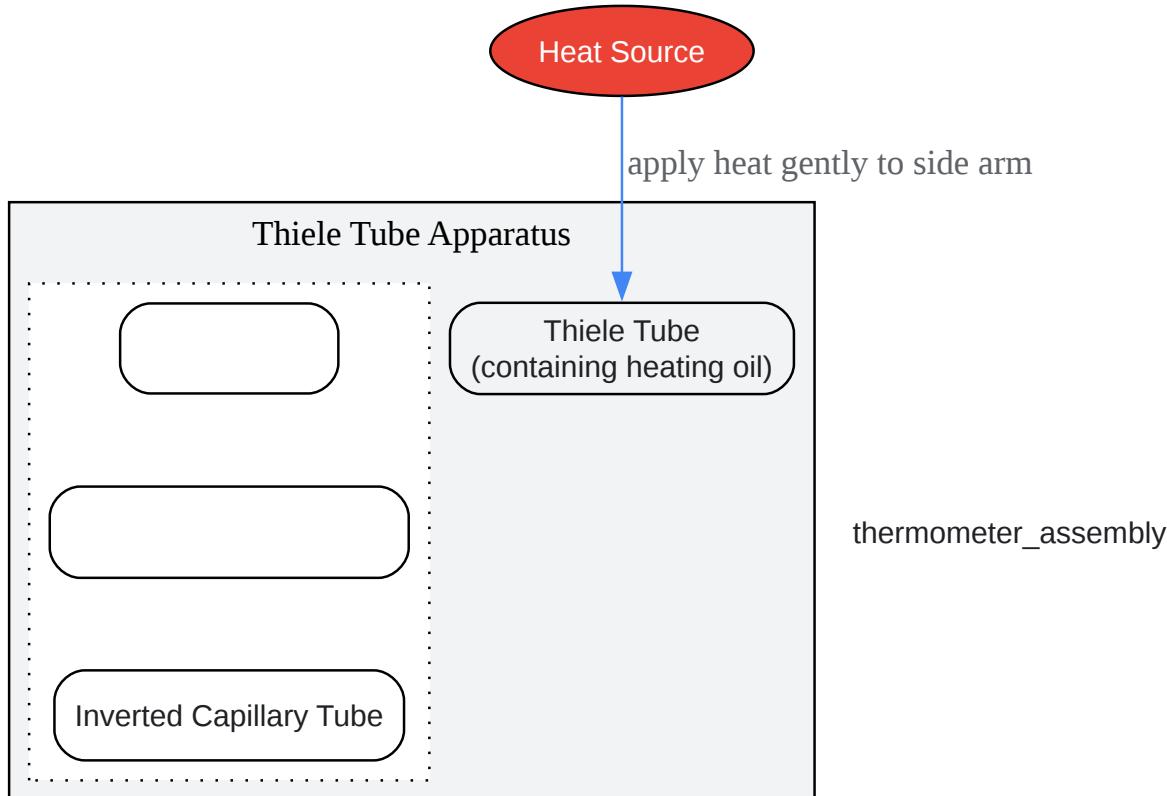
## Diagrams

The following diagrams illustrate the experimental workflow and logical relationships in determining the boiling point of **isopropyl methyl sulfide**.



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Caption: Workflow for Boiling Point Determination.

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Caption: Thiele Tube Setup for Micro-Boiling Point.

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